

Safety and Handling of 5-Formyl-2-methoxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Formyl-2-methoxybenzoic acid

Cat. No.: B1276804

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **5-Formyl-2-methoxybenzoic acid** (CAS No: 84923-70-6). The information presented is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely, minimize exposure risks, and respond effectively to emergencies. This document synthesizes data from safety data sheets, and general chemical safety literature.

Hazard Identification and Classification

5-Formyl-2-methoxybenzoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are skin irritation, serious eye irritation, and respiratory irritation. It may also be harmful if swallowed.^[1]


GHS Hazard Summary

The following table summarizes the GHS classification for **5-Formyl-2-methoxybenzoic acid**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[1]

Pictograms and Signal Word

Pictogram:

 alt text

Signal Word:Warning

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

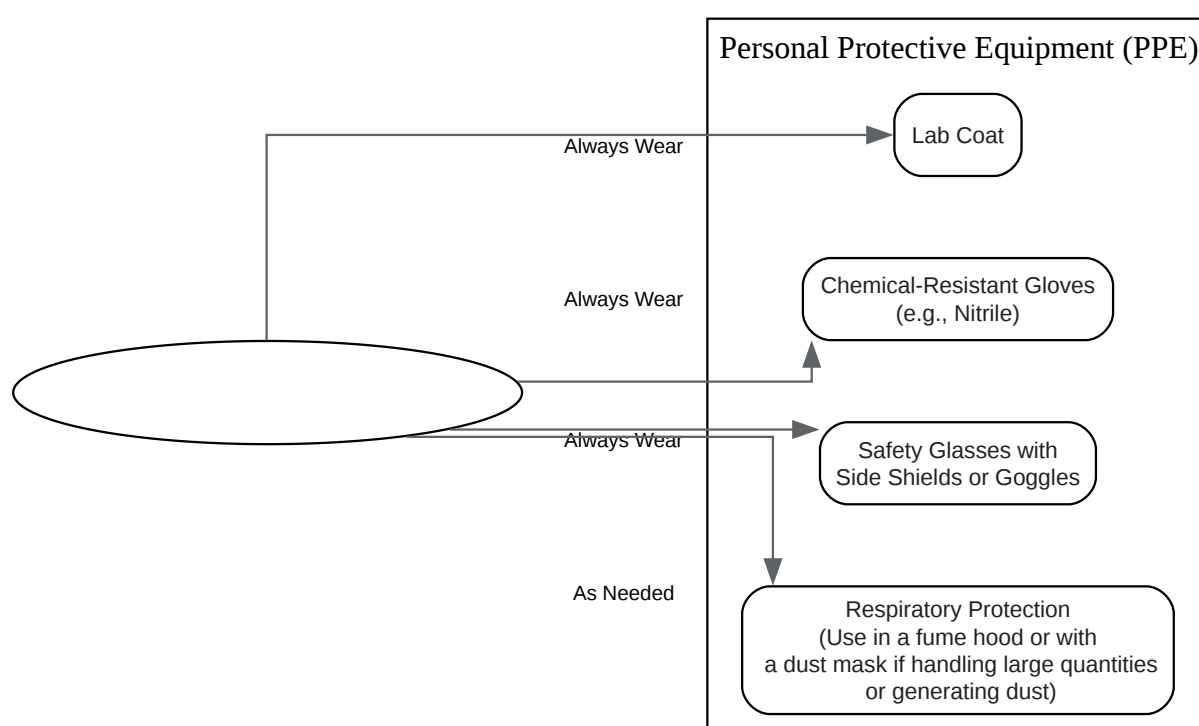
Property	Value
CAS Number	84923-70-6[1]
Molecular Formula	C ₉ H ₈ O ₄ [1]
Molecular Weight	180.16 g/mol [1]
Appearance	Solid
pKa (Predicted)	3.74 ± 0.10[2]
Solubility	Slightly soluble (2 g/L at 25 °C)[2]

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel and the integrity of the research.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **5-Formyl-2-methoxybenzoic acid** to determine the appropriate level of PPE. The following diagram outlines the recommended PPE.



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Figure 1: Recommended Personal Protective Equipment (PPE).

Handling Procedures

- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.

- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the work area.
- Dust Control: Minimize dust generation and accumulation.

Storage Conditions

- Container: Store in a tightly closed, original container.
- Environment: Keep in a cool, dry, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents.
- Atmosphere: For long-term storage, an inert atmosphere is recommended.

Emergency Procedures

Prompt and appropriate action is critical in the event of an emergency involving **5-Formyl-2-methoxybenzoic acid**.

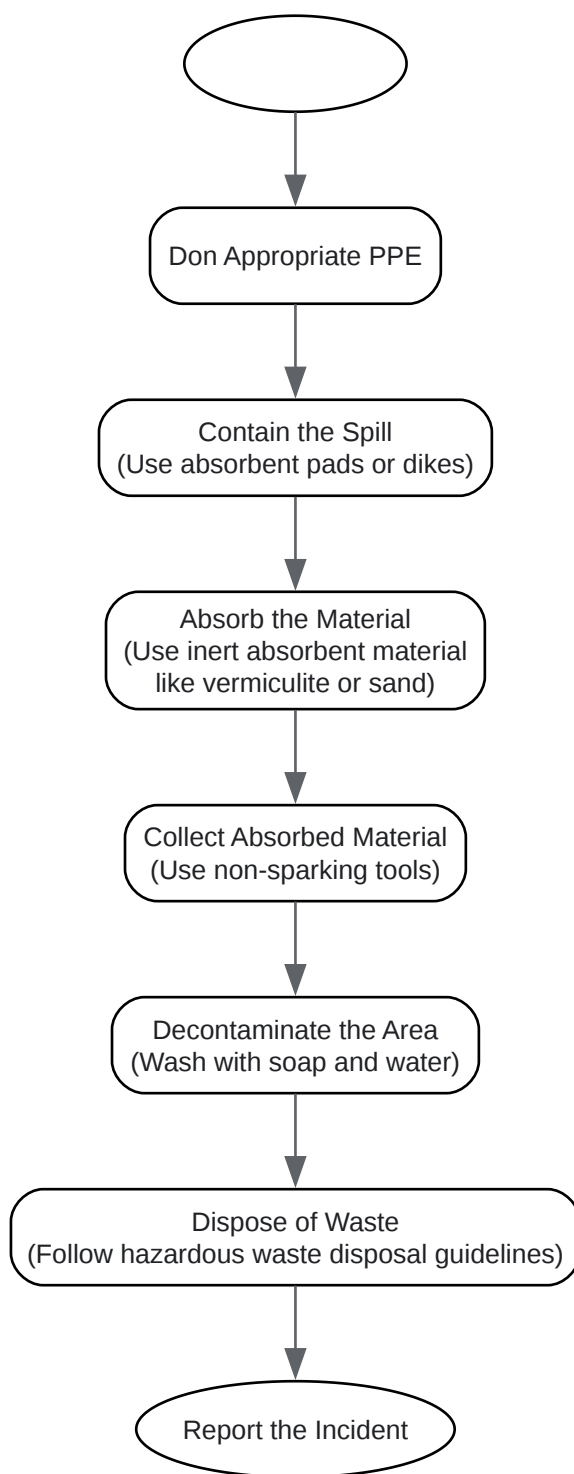
First-Aid Measures

The following table outlines the immediate first-aid procedures.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response Protocol

For minor spills, trained laboratory personnel equipped with appropriate PPE can follow the protocol below. For major spills, evacuate the area and contact emergency services.



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Figure 2: Minor Spill Response Workflow.

Toxicology and Biological Effects

Acute Toxicity

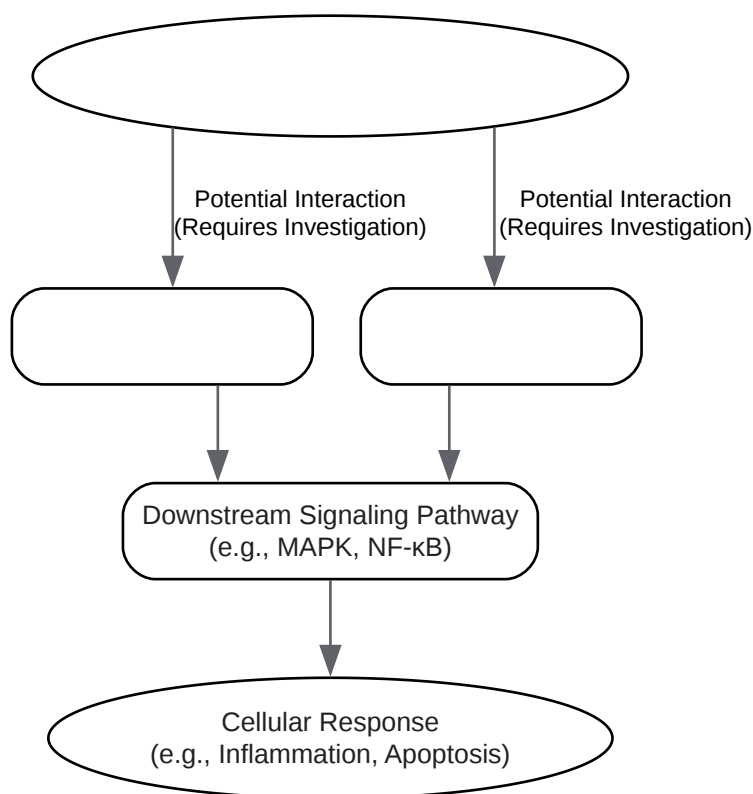
Quantitative data on the acute toxicity (e.g., LD50, LC50) of **5-Formyl-2-methoxybenzoic acid** is not readily available in the public domain. However, the GHS classification of "Harmful if swallowed" indicates a potential for acute toxicity upon ingestion.[1]

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies detailing the mechanism of action or the biological signaling pathways directly affected by **5-Formyl-2-methoxybenzoic acid**. However, based on the activity of structurally related compounds, some potential areas for investigation can be hypothesized. It is crucial to note that these are not confirmed activities of **5-Formyl-2-methoxybenzoic acid** and require experimental validation.

- **Potential for Anti-inflammatory or Anti-allergic Activity:** A structurally similar compound, 2-hydroxy-3-methoxybenzoic acid, has been shown to attenuate mast cell-mediated allergic reactions by modulating the FcεRI signaling pathway.[3] This suggests that **5-Formyl-2-methoxybenzoic acid** could potentially interact with signaling cascades involved in immune responses.
- **Potential for Anti-tumor Activity:** Another related compound, 4-(3,4,5-trimethoxyphenoxy)benzoic acid, has demonstrated the ability to induce apoptosis in breast cancer cells through the modulation of cyclins, p53, and MAP kinases signaling pathways.[4] This raises the possibility that **5-Formyl-2-methoxybenzoic acid** might also possess cytotoxic or cell cycle-modulating properties.
- **Potential as an Enzyme Inhibitor:** Benzoic acid derivatives are a common scaffold in the development of enzyme inhibitors. For instance, various substituted benzoic acids have been investigated as inhibitors of histone acetyltransferases (HATs).[5][6][7][8][9]

The following diagram illustrates a hypothetical interaction based on the known activity of a related compound, highlighting the need for further research.



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Figure 3: Hypothetical Signaling Interactions for Further Research.

Reactivity and Stability

Chemical Stability

5-Formyl-2-methoxybenzoic acid is generally stable under recommended storage conditions.

Incompatible Materials

- Strong Oxidizing Agents: Avoid contact with strong oxidizing agents, which can lead to vigorous reactions.

Hazardous Decomposition Products

Specific data on the thermal decomposition products of **5-Formyl-2-methoxybenzoic acid** are not available. However, upon heating to decomposition, it may emit carbon monoxide and carbon dioxide. The thermal decomposition of benzoic acid is known to produce benzene and

carbon dioxide at high temperatures.[10] The presence of the methoxy and formyl groups may lead to the formation of other aromatic and aliphatic fragments.

Disposal Considerations

All waste materials containing **5-Formyl-2-methoxybenzoic acid** must be disposed of in accordance with local, state, and federal regulations for hazardous waste.

Waste Disposal Protocol

- Collection: Collect waste in a designated, properly labeled, and sealed container.
- Segregation: Do not mix with incompatible waste streams.
- Disposal: Arrange for disposal by a licensed hazardous waste disposal company. Do not dispose of down the drain or in the regular trash.

Environmental Information

Ecotoxicity

Specific ecotoxicity data for **5-Formyl-2-methoxybenzoic acid** is not available. However, given that it is an aromatic carboxylic acid, it is prudent to prevent its release into the environment. Aromatic aldehydes can exhibit toxicity to aquatic organisms.[11][12]

Persistence and Degradability

Information on the persistence and biodegradability of **5-Formyl-2-methoxybenzoic acid** is not readily available. However, some substituted benzoic acids are known to be biodegradable.

Experimental Protocols

The following are general experimental protocols for handling **5-Formyl-2-methoxybenzoic acid**. These should be adapted to specific experimental conditions and supplemented with a thorough risk assessment.

Protocol for Weighing and Preparing Solutions

- Preparation: Ensure the work area (e.g., balance, fume hood) is clean and free of contaminants.
- PPE: Don appropriate PPE as outlined in Section 3.1.
- Weighing:
 - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use a tared, appropriate container for weighing.
 - Carefully transfer the solid using a spatula, avoiding dust generation.
 - Clean any spills on the balance immediately with a damp cloth, which should then be disposed of as hazardous waste.
- Solution Preparation:
 - Add the weighed solid to the desired solvent in a suitable flask or beaker within a chemical fume hood.
 - Stir or sonicate to dissolve, as needed. Be aware that the solubility is limited in water.
- Cleanup:
 - Clean all equipment used for weighing and solution preparation.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) as hazardous waste.
 - Wash hands thoroughly.

Protocol for Quenching a Reaction Mixture

- Cooling: Ensure the reaction mixture is cooled to an appropriate temperature before quenching.
- PPE: Wear appropriate PPE, including a face shield if there is a risk of splashing.

- **Quenching Agent:** Slowly and carefully add the quenching agent (e.g., water, saturated aqueous solution) to the reaction mixture with stirring in a chemical fume hood. Be mindful of any potential exothermic reactions.
- **Workup:** Proceed with the standard aqueous workup, being aware that the compound and its byproducts are now in the aqueous and organic layers.
- **Waste Disposal:** Dispose of all aqueous and organic waste in appropriately labeled hazardous waste containers.

This guide is intended to provide a foundation for the safe handling of **5-Formyl-2-methoxybenzoic acid**. It is not a substitute for a comprehensive risk assessment, which must be performed for any new experiment. Always consult the most recent Safety Data Sheet and relevant safety literature before commencing work.

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